

Synthesis and Chemical Properties of Chlorthion: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Chlorthion*

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Abstract

Chlorthion, an organophosphate insecticide, has been utilized for the control of a broad spectrum of agricultural and household pests. This technical guide provides a comprehensive overview of the synthesis and chemical properties of **Chlorthion**. Detailed methodologies for its synthesis are presented, along with a thorough compilation of its physicochemical characteristics. Furthermore, this document elucidates the primary mechanism of action of **Chlorthion** as an acetylcholinesterase inhibitor and details its metabolic pathways. All quantitative data are summarized in structured tables for ease of reference, and key processes are visualized through diagrams generated using the DOT language.

Introduction

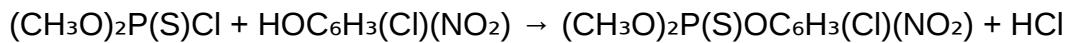
Chlorthion, chemically known as O,O-dimethyl O-(3-chloro-4-nitrophenyl) phosphorothioate, is a non-systemic insecticide with contact, stomach, and respiratory action.^[1] As a member of the organophosphate class of pesticides, its mode of action involves the inhibition of the enzyme acetylcholinesterase (AChE), a critical component of the nervous system in both insects and mammals.^[1] This document serves as a technical resource for professionals in the fields of chemistry, toxicology, and drug development, providing in-depth information on the synthesis, chemical properties, and biological interactions of **Chlorthion**.

Synthesis of Chlorthion

The primary industrial synthesis of **Chlorthion** involves the esterification of O,O-dimethyl chlorothiophosphate with 3-chloro-4-nitrophenol.[\[1\]](#) This reaction is typically carried out in the presence of a base to neutralize the hydrogen chloride byproduct.

Reaction Scheme

The overall chemical reaction for the synthesis of **Chlorthion** is depicted below:



Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **Chlorthion**. It is important to note that specific reaction conditions may be optimized for yield and purity.

Materials:

- O,O-dimethyl chlorothiophosphate
- 3-chloro-4-nitrophenol
- Potassium carbonate (or an organic base such as pyridine or triethylamine)[\[1\]](#)
- Toluene (or another suitable inert solvent like dichloromethane)[\[1\]](#)
- Copper powder (optional, as a catalyst)[\[1\]](#)

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel, a solution of 3-chloro-4-nitrophenol in toluene is prepared.
- Addition of Base: An equimolar amount of a base, such as finely powdered potassium carbonate, is added to the flask.[\[1\]](#)

- **Addition of Phosphorylating Agent:** O,O-dimethyl chlorothiophosphate is added dropwise to the stirred suspension at a controlled temperature. The reaction is typically conducted at a moderate temperature to ensure selectivity and minimize the formation of byproducts.[\[1\]](#)
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The solid inorganic salts are removed by filtration. The filtrate is then washed successively with a dilute aqueous sodium carbonate solution and water to remove any unreacted phenol and residual acid.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield crude **Chlorthion**. Further purification can be achieved by vacuum distillation or chromatography to obtain the final product as a yellow oil or crystalline solid.[\[2\]](#)

Chemical and Physical Properties of Chlorthion

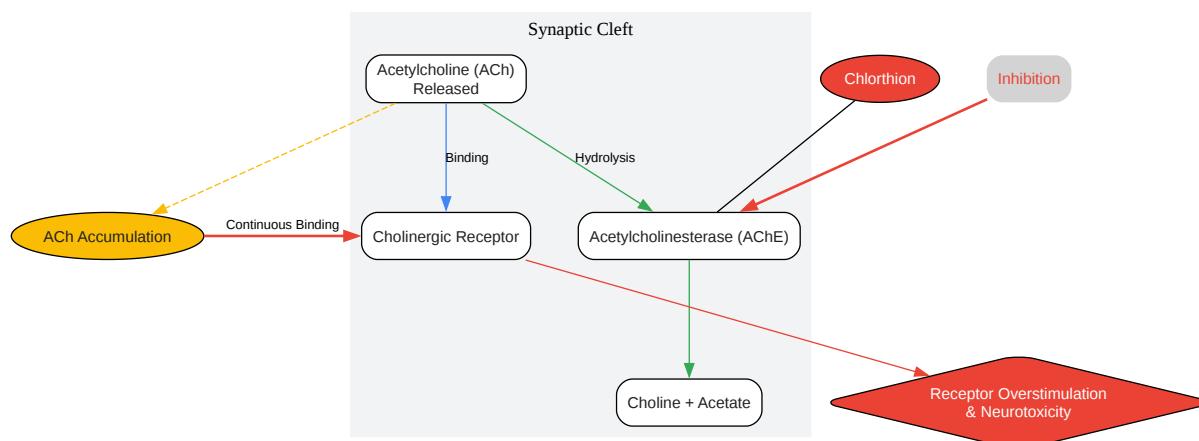
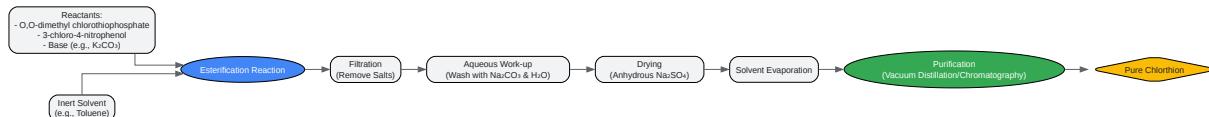
A comprehensive summary of the chemical and physical properties of **Chlorthion** is provided in the table below.

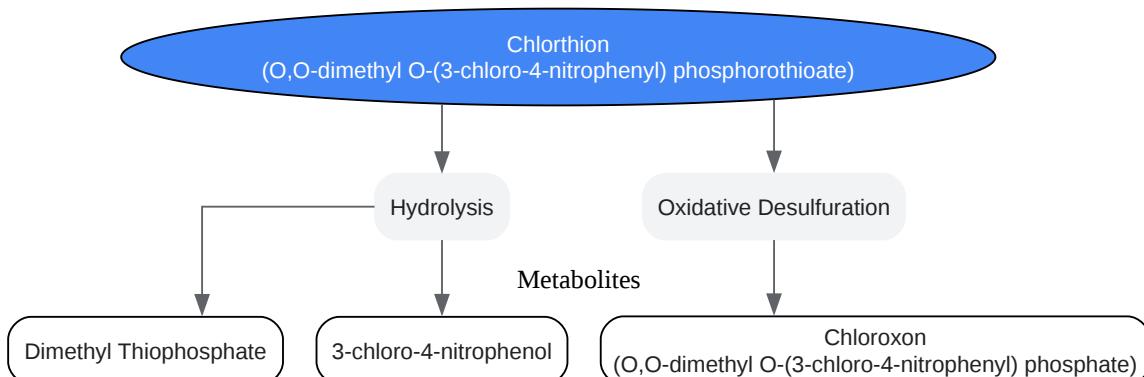
Property	Value
IUPAC Name	O,O-dimethyl O-(3-chloro-4-nitrophenyl) phosphorothioate
CAS Number	500-28-7
Molecular Formula	C ₈ H ₉ ClNO ₅ PS
Molecular Weight	297.66 g/mol
Physical State	Yellow crystalline solid or yellow oil (commercial) [1]
Melting Point	21 °C [1]
Boiling Point	125 °C at 0.1 mmHg [1]
Density	1.437 g/cm ³ at 20 °C
Solubility	Practically insoluble in water. Miscible with benzene, alcohol, and ether. [1]
Vapor Pressure	4 x 10 ⁻⁶ mmHg at 20 °C
Stability	Hydrolyzed by alkali. [1]

Mandatory Visualizations

Synthesis Workflow

The logical workflow for the synthesis of **Chlorthion** is illustrated in the following diagram.





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References

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- 2. How To [chem.rochester.edu]
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